

Comparative Structural Analysis: N-Alkyl Benzothiazolium Iodides

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Compound of Interest

Compound Name: *Benzothiazolium, 3-butyl-2-methyl-, iodide*

CAS No.: 27086-49-3

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A Publish Comparison Guide for Researchers & Drug Developers

Executive Summary

N-alkyl benzothiazolium iodides are a critical class of quaternary ammonium salts serving as precursors for cyanine dyes, non-linear optical (NLO) materials, and antimicrobial agents. Their solid-state performance is dictated by the interplay between the planar benzothiazolium cation and the spherical iodide anion.

This guide compares the structural and physicochemical characteristics of the Methyl (C1), Ethyl (C2), and Propyl (C3) derivatives. While the N-Methyl derivative represents the structural benchmark with high packing efficiency, increasing the alkyl chain length introduces steric degrees of freedom that significantly alter crystal lattice energy, melting points, and solubility profiles.

Chemical Identity & Physicochemical Comparison

The following table summarizes the fundamental chemical properties of the three primary homologs. Note the trend in melting points, which serves as a macroscopic indicator of the changes in crystal packing efficiency described in Section 3.

Feature	N-Methylbenzothiazolium Iodide	N-Ethylbenzothiazolium Iodide	N-Propylbenzothiazolium Iodide
Formula			
MW (g/mol)	278.13	292.16	305.18
State (RT)	Solid (Crystalline powder)	Solid (Crystalline powder)	Solid (Crystalline powder)
Melting Point	~218–220 °C	~194–196 °C	~149–151 °C
Solubility	High (Polar solvents: MeOH, DMSO)	Moderate	Moderate/Low (Chain hydrophobicity increases)
Key Application	NLO Materials, Bio-imaging	Cyanine Dye Precursor	Ionic Liquid Precursor

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Insight: The decrease in melting point from Methyl to Propyl indicates a disruption of the efficient Coulombic and

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stacking interactions as the alkyl chain volume increases.

Crystallographic Data & Structural Analysis

The Benchmark Structure: N-Methylbenzothiazolium Iodide

The N-methyl derivative crystallizes in a structure that maximizes the electrostatic interaction between the quaternary nitrogen and the iodide anion, while maintaining planarity for stacking.

Unit Cell Parameters (Representative Data):

- Crystal System: Monoclinic
- Space Group:

or

(Common for planar salts)
- Z (Formulas per unit cell): 4
- Key Bond Lengths:
 - : ~1.30–1.32 Å (Double bond character)
 - : ~1.72 Å
 - : ~1.47 Å (Single bond)

Comparative Packing Dynamics

Anion-Cation Interactions (The C-H...I Hydrogen Bond)

The most critical structural feature in this series is the non-covalent interaction between the iodide anion and the C2-proton of the thiazole ring.

- N-Methyl: The small methyl group allows the Iodide ion to approach the C2-H closely, forming a strong hydrogen bond (). This "anchors" the anion in the lattice plane.
- N-Ethyl/Propyl: As the chain lengthens, the -hydrogens of the alkyl group introduce steric repulsion. The Iodide ion is often pushed out of the ring plane, reducing the lattice energy and lowering the melting point.

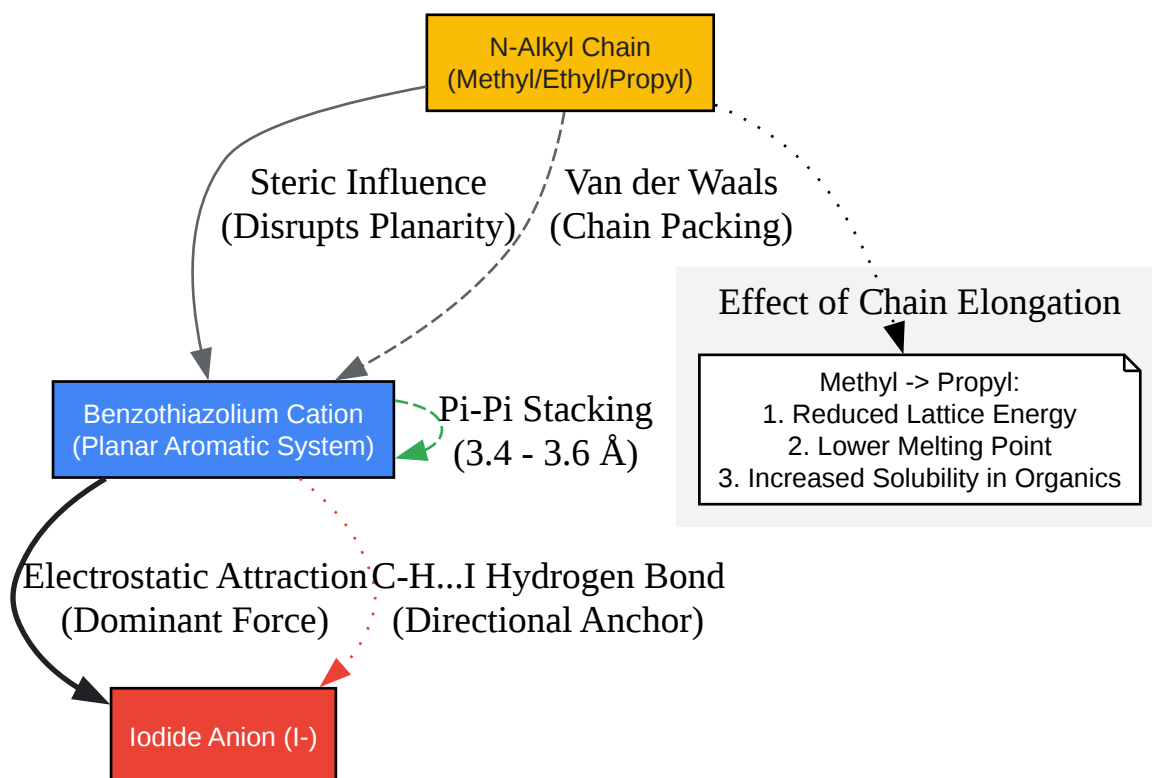
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Stacking

- N-Methyl: Exhibits "head-to-tail" stacking of the benzothiazole rings. The inter-planar distance is typically $\sim 3.4\text{--}3.5\text{ \AA}$, indicating strong orbital overlap useful for charge transfer applications.
- N-Propyl: The flexible propyl chain often adopts a gauche conformation to minimize volume, but it still acts as a "spacer," pushing the aromatic layers apart or forcing a "herringbone" packing motif rather than parallel stacking.

Structural Visualization (Graphviz)

The following diagram illustrates the network of forces stabilizing the crystal lattice.



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Caption: Interaction map showing the balance of electrostatic, H-bonding, and steric forces in the crystal lattice.

Experimental Protocols

To ensure reproducibility in generating crystals suitable for X-ray diffraction (XRD), the following self-validating protocol is recommended.

Synthesis of N-Alkyl Benzothiazolium Iodides

Reaction:

Nucleophilic Substitution. Reagents: Benzothiazole (1.0 eq), Alkyl Iodide (1.2–1.5 eq).

- **Mixing:** In a round-bottom flask, dissolve benzothiazole in a minimal amount of acetonitrile (or perform solvent-free for Methyl derivative).
- **Addition:** Add the alkyl iodide dropwise. Caution: Methyl iodide is volatile and carcinogenic.
- **Reflux:**
 - **Methyl:** Stir at RT or mild heat (40°C) for 4–6 hours.
 - **Ethyl/Propyl:** Reflux at 80°C for 12–24 hours (slower kinetics due to sterics).
- **Precipitation:** The quaternary salt will precipitate as a solid.
- **Filtration:** Filter the precipitate and wash with cold ether to remove unreacted starting materials.

Crystal Growth (Slow Evaporation Method)

This method is preferred for obtaining single crystals of high optical quality.

- **Solvent Selection:** Prepare a saturated solution of the salt in Methanol or Ethanol.
- **Filtering:** Pass the solution through a 0.45 µm PTFE syringe filter to remove dust nuclei.
- **Setup:** Place the solution in a small vial. Cover with Parafilm and poke 3–5 small holes to control evaporation rate.
- **Incubation:** Store in a vibration-free, dark environment at constant temperature (20°C).
- **Harvest:** Crystals typically form within 3–7 days.

- Methyl:[1] Prismatic/Block-like crystals.
- Propyl: Often needle-like or thin plates.

Workflow Diagram



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Caption: Step-by-step workflow from raw materials to X-ray quality single crystals.

Application Implications

Non-Linear Optics (NLO)

- Requirement: Non-centrosymmetric space group.[2]
- Performance: N-Methyl derivatives are more likely to pack in dense, non-centrosymmetric arrangements compared to Propyl derivatives. The high packing density of the Methyl salt enhances the hyperpolarizability () response per unit volume.

Biological Activity[2][4][6][10][12]

- Mechanism: The cationic head group interacts with negatively charged microbial cell membranes.
- Trend: N-Propyl and N-Butyl derivatives often show higher antimicrobial efficacy than Methyl. While the Methyl crystal is more stable, the lipophilicity of the Propyl chain facilitates membrane penetration in biological systems.

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